Technical Guide: Fmoc-Dap in Advanced Peptide Engineering and Drug Discovery

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Compound of Interest

Compound Name:	*Fmoc-dap hcl*
CAS No.:	*166410-34-0; 210767-37-6*
Cat. No.:	*B2534871*

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Executive Summary

Fmoc-L-2,3-diaminopropionic acid (Fmoc-Dap) is a critical non-proteinogenic amino acid tool in modern peptide chemistry. Distinguished by its single-carbon side chain, Dap offers a unique steric profile compared to its longer homologs, Ornithine (3-carbon) and Lysine (4-carbon). This structural constraint is invaluable for Structure-Activity Relationship (SAR) studies, the synthesis of conformationally constrained cyclic peptides, and the development of precise bioconjugates.

This guide provides a technical roadmap for researchers utilizing Fmoc-Dap. It details orthogonal protection strategies, specific applications in lactamization and "click" chemistry, and field-proven protocols for selective deprotection.

Chemical Architecture & Steric Properties

The utility of Fmoc-Dap lies in its minimal side-chain length. In peptide engineering, the distance between the peptide backbone and the functional amine dictates the flexibility and reach of the residue.

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Comparative Side-Chain Topology

Amino Acid	Abbr.	Side Chain Structure	Carbon Linker Length	Primary Application
Diaminopropionic Acid	Dap	–CH(NH_2)	1 Carbon	Tight turns, FRET probes, SAR
Diaminobutyric Acid	Dab	–(CH_2)$_2$–NH_2	2 Carbons	Intermediate constraints
Ornithine	Orn	–(CH_2)$_3$–NH_2	3 Carbons	Non-natural basicity, metabolic stability
Lysine	Lys	–(CH_2)$_4$–NH_2	4 Carbons	Native protein structure, flexible conjugation

Scientific Insight: Replacing a Lysine with Dap in a bioactive peptide dramatically reduces the entropic freedom of the side chain. If the amine is involved in a salt bridge or hydrogen bond, this substitution can "lock" the peptide into a high-affinity conformation or, conversely, destabilize the interaction to map the binding pocket's depth.

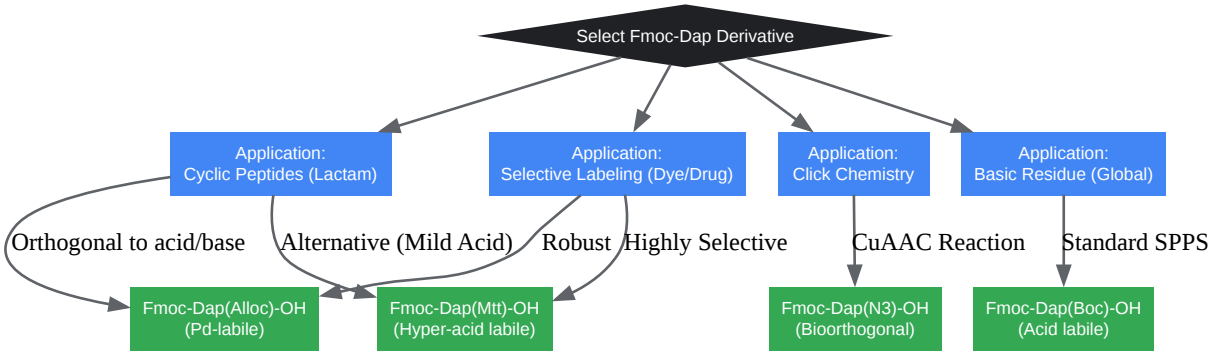
Orthogonal Protection Strategies: The Dap Toolbox

The power of Fmoc-Dap in Solid Phase Peptide Synthesis (SPPS) is realized through orthogonal protection of its

-amine.[1] The choice of protecting group dictates the synthetic workflow.

Decision Logic for Derivative Selection

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Figure 1: Decision tree for selecting the appropriate Fmoc-Dap derivative based on downstream chemical requirements.

Core Applications

A. Constrained Peptides via Lactamization

Cyclization via a lactam bridge (amide bond) between side chains is a primary use of Fmoc-Dap.

- Mechanism: A covalent bond is formed between the

  -amine of Dap and the carboxylate of Aspartic Acid (Asp) or Glutamic Acid (Glu).

- Impact: A Dap-Asp bridge creates a smaller ring size (i, i+4 spacing) compared to Lys-Asp, forcing the peptide backbone into a tighter turn. This is often used to mimic

  -turns or stabilize

  -helices.

B. Bioconjugation & FRET Probes

Fmoc-Dap serves as an anchor for fluorophores.[2]

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- FRET Efficiency: Because Dap has a short side chain, attaching a donor/acceptor dye to it positions the fluorophore closer to the peptide backbone than a Lysine attachment would. This reduces the "wobble" of the dye, leading to more accurate distance measurements in FRET assays.

C. Antibody-Drug Conjugates (ADCs)

While Cysteine and Lysine are standard for ADCs, Fmoc-Dap(N3)-OH (Azido-Dap) allows for site-specific conjugation via Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC). This bioorthogonal reaction ensures the drug payload is attached only at the Dap residue, preventing heterogeneous mixtures common with Lysine conjugation.

Detailed Experimental Protocols

These protocols assume standard Fmoc SPPS conditions (Rink Amide or Wang Resin).

Protocol A: Selective Removal of Alloc (Allyloxycarbonyl)

Used when Fmoc-Dap(Alloc)-OH is incorporated for on-resin modification while preserving the N-terminal Fmoc and side-chain Boc groups.

Reagents:

- Catalyst: $Pd(PPh_3)_4$ (Tetrakis(triphenylphosphine)palladium(0)).
- Scavenger: Phenylsilane ($PhSiH_3$) or Morpholine.
- Solvent: Dry Dichloromethane (DCM).

Step-by-Step:

- Preparation: Ensure the resin is washed with dry DCM. Oxygen poisons the Pd catalyst; argon sparging is recommended.
- Cocktail Prep: Dissolve $Pd(PPh_3)_4$ (0.1 – 0.2 eq) and Phenylsilane (10 – 20 eq) in dry DCM.
- Reaction: Add the cocktail to the resin. Shake gently for 30 minutes under inert atmosphere.

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- Repetition: Drain and repeat Step 3 with a fresh cocktail to ensure complete removal.
- Catalyst Wash (Critical): The resin will likely be brown/grey. Wash extensively with:
  - DCM (3x)[1]
  - 0.5% Sodium Diethyldithiocarbamate (DTC) in DMF (3x) – This chelates and removes residual Palladium.
  - DMF (5x)[1][3]
- Validation: Perform a Kaiser test. A blue positive result indicates the free

  -amine is available.

Protocol B: Selective Removal of Mtt (4-Methyltrityl)

Used for exposing the Dap amine using mild acid, leaving Boc/tBu protecting groups intact.

Reagents:

- Acid: 1% Trifluoroacetic Acid (TFA) in DCM.
- Scavenger: 5% Triisopropylsilane (TIS) or Methanol (to prevent retritylation).

Step-by-Step:

- Flow Wash: Do not incubate for long periods. Add the 1% TFA/DCM solution to the resin.
- Cycle: Shake for 2 minutes, then drain immediately.
- Repeat: Repeat this process 5–10 times. The yellow color of the trityl cation in the filtrate will fade as the reaction completes.
- Neutralization: Wash immediately with 5% DIPEA in DMF (3x) to neutralize the resin before coupling.
- Note: Extended exposure (>30 mins) or higher TFA concentrations (>5%) will begin to cleave Boc groups.

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Protocol C: On-Resin Lactamization (Dap-Asp Bridge)

Workflow for creating a cyclic peptide.



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Figure 2: Workflow for on-resin lactamization using orthogonal Alloc/Allyl protection.

- Design: Incorporate Fmoc-Dap(Alloc)-OH and Fmoc-Asp(OAll)-OH (Aspartate Allyl ester) at the bridging positions.
- Deprotection: Use Protocol A (above) to remove both the Alloc (from Dap) and Allyl (from Asp) simultaneously.
- Cyclization:
  - Reagents: PyBOP (3 eq), HOBt (3 eq), DIPEA (6 eq) in DMF.
  - Time: Shake for 2–4 hours.
  - Monitoring: Kaiser test should go from Blue (free amine) to Colorless (cyclized).
- Completion: Continue with N-terminal Fmoc removal or final cleavage.

References

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